

Technical Support Center: Synthesis of AM-114

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: AM-114
CAS No.: 856849-35-9
Cat. No.: B10814492

[Get Quote](#)

Welcome to the comprehensive technical support guide for the synthesis of **AM-114**. This resource is designed for researchers, medicinal chemists, and process development scientists to navigate the common challenges encountered during the synthesis of this potent proteasome inhibitor. This guide provides in-depth troubleshooting advice, frequently asked questions, and detailed protocols grounded in established chemical principles.

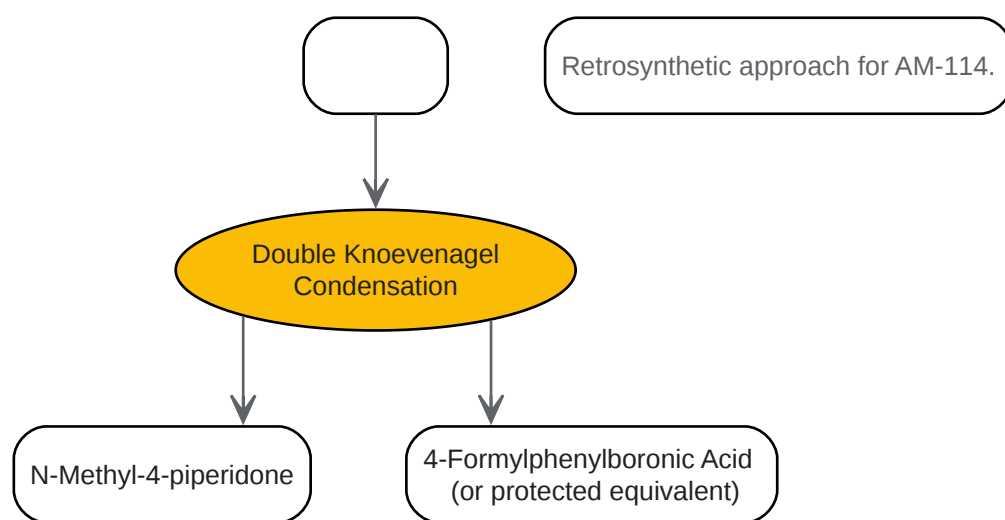
Introduction to AM-114 Synthesis

AM-114, with the systematic name [4-[(Z)-[(5Z)-5-[(4-boronophenyl)methylidene]-1-methyl-4-oxopiperidin-3-ylidene]methyl]phenyl]boronic acid, is a symmetrical diarylidene piperidone derivative.^[1] Its structure, featuring two boronic acid functionalities, is key to its biological activity as an inhibitor of the 20S proteasome's chymotrypsin-like activity.^[2]

The synthesis of **AM-114**, while not explicitly detailed in a single public-domain source, can be logically approached through a convergent synthesis strategy. The core of the molecule is a 3,5-bis(benzylidene)-1-methylpiperidin-4-one scaffold, which is accessible via a double Knoevenagel condensation. The boronic acid moieties are typically introduced using precursors suitable for cross-coupling reactions or carried through the synthesis from a boronic acid-functionalized starting material.

This guide will focus on a plausible and widely applicable synthetic route, highlighting critical steps and potential pitfalls.

Diagram: Proposed Retrosynthetic Analysis of AM-114



[Click to download full resolution via product page](#)

Caption: Retrosynthetic approach for **AM-114**.

Frequently Asked Questions (FAQs)

Q1: What is the most likely synthetic route for **AM-114**?

A1: The most probable synthetic pathway involves a base-catalyzed double Knoevenagel condensation of N-methyl-4-piperidone with two equivalents of 4-formylphenylboronic acid or a protected precursor, such as its pinacol ester.^{[3][4][5]} This one-pot reaction efficiently constructs the core diarylidene piperidone structure.

Q2: Why are boronic acids often protected during synthesis?

A2: Boronic acids can be unstable under certain reaction conditions. They are prone to dehydration to form boroxines, and can be sensitive to strong oxidizing or nucleophilic conditions.^[6] Protecting groups, such as pinacol esters (forming a boronate ester), enhance

stability, improve solubility in organic solvents, and prevent unwanted side reactions.[7]

Deprotection is typically achieved under mild acidic or basic conditions.

Q3: What is the role of the base in the Knoevenagel condensation?

A3: The base, typically a weak amine like piperidine or pyrrolidine, acts as a catalyst.[5][8] It deprotonates the active methylene group (the α -carbon to the ketone) of the N-methyl-4-piperidone, forming an enolate. This enolate then acts as a nucleophile, attacking the carbonyl carbon of the benzaldehyde derivative.[4]

Q4: Can other methods be used to introduce the boronic acid groups?

A4: Yes. An alternative strategy would be to perform the Knoevenagel condensation with 4-bromobenzaldehyde to form a dibrominated intermediate. The boronic acid moieties could then be introduced in a subsequent step via a palladium-catalyzed Miyaura borylation or a lithium-halogen exchange followed by reaction with a borate ester. However, this adds steps to the synthesis and may have lower overall yield.

Troubleshooting Guide: Common Issues in AM-114 Synthesis

This section addresses specific problems that may arise during the synthesis of **AM-114**, focusing on the key Knoevenagel condensation step.

Issue	Potential Cause(s)	Recommended Solution(s)
Low Yield of Di-substituted Product	- Incomplete reaction. - Formation of mono-substituted intermediate. - Catalyst inefficiency.	- Increase reaction time and/or temperature. - Ensure a 2:1 molar ratio of the benzaldehyde derivative to N-methyl-4-piperidone. - Experiment with different base catalysts (e.g., piperidine, pyrrolidine, or a combination with an acid co-catalyst like acetic acid). [5] [8]
Formation of Impurities	- Self-condensation of N-methyl-4-piperidone. - Cannizzaro reaction of the benzaldehyde derivative (if a strong base is used). - Side reactions involving the boronic acid group.	- Use a weak base catalyst. Strong bases should be avoided. [4] - If using unprotected 4-formylphenylboronic acid, consider using its pinacol ester to protect the boronic acid moiety. - Purify starting materials to remove any contaminants.
Poor Stereoselectivity (E/Z Isomers)	- The formation of both E and Z isomers is possible at each double bond.	- The thermodynamically more stable (E,E)-isomer is typically the major product. Purification by recrystallization or column chromatography can often isolate the desired isomer. The (Z,Z) configuration in the IUPAC name refers to the relative orientation of the substituents on the piperidone ring.
Difficult Purification	- Product may be poorly soluble. - Similar polarity of	- Recrystallization from a suitable solvent system (e.g., ethanol/water, DMF/water) is

	starting materials, intermediates, and product.	often effective. - If using column chromatography, a gradient elution may be necessary. For boronic acids, silica gel chromatography can sometimes be challenging; consider using a modified silica or a different stationary phase.
Decomposition of Boronic Acid	- Harsh reaction conditions (high temperature, strong acid/base). - Presence of oxidizing agents.	- Use mild reaction conditions. - Protect the boronic acid as a boronate ester (e.g., pinacol ester) for the condensation step, followed by deprotection. [7] - Ensure all reactions are performed under an inert atmosphere (e.g., nitrogen or argon) if sensitivity to air is suspected.

Experimental Protocols

Protocol 1: Synthesis of **AM-114** via Knoevenagel Condensation

This protocol describes a plausible method for the synthesis of **AM-114**.

Materials:

- N-Methyl-4-piperidone
- 4-Formylphenylboronic acid pinacol ester
- Piperidine
- Ethanol, absolute
- Hydrochloric acid (for deprotection)

- Diethyl ether
- Acetone

Procedure:

- Condensation: To a solution of N-methyl-4-piperidone (1 equivalent) in absolute ethanol, add 4-formylphenylboronic acid pinacol ester (2.2 equivalents).
- Add piperidine (0.2 equivalents) as a catalyst.
- Reflux the reaction mixture for 12-24 hours, monitoring the progress by TLC.
- Upon completion, cool the reaction mixture to room temperature. The protected **AM-114** intermediate may precipitate.
- Collect the solid by filtration and wash with cold ethanol.
- Deprotection: Suspend the protected intermediate in a mixture of acetone and water.
- Add aqueous hydrochloric acid (e.g., 2 M) and stir at room temperature until deprotection is complete (monitor by TLC or LC-MS).
- Neutralize the mixture with a mild base (e.g., sodium bicarbonate).
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude **AM-114** by recrystallization or column chromatography to yield the final product.

Diagram: Synthetic Workflow

Caption: Synthetic workflow for **AM-114**.

References

- Suzuki, A. Cross-coupling reactions of organoboron compounds with organic halides. In Metal-catalyzed cross-coupling reactions; Wiley-VCH: Weinheim, Germany, 2004; pp 45–94.
- Development of a Suzuki Cross-Coupling Reaction between 2-Azidoarylboronic Pinacolate Esters and Vinyl Triflates To Enable the Synthesis of [9][10]-Fused Indole Heterocycles. ACS Publications.
- Proteasome Inhibitors, Agonists and Modul
- AM 114 | 856849-35-9. Biosynth.
- Suzuki reaction. Wikipedia.
- Buy AM 114 | >98%. Smolecule.
- Discussion Addendum for: Suzuki-Miyaura Cross-Coupling: Preparation of 2'-Vinylacetanilide. Organic Syntheses Procedure.
- Highly Efficient Palladium-Catalyzed Boronic Acid Coupling Reactions in Water: Scope and Limitations. The Journal of Organic Chemistry.
- Proteasome inhibitor IX. Benchchem.
- AM 114 - Potent 20S Proteasome Inhibitor. APExBIO.
- Knoevenagel Condens
- Scheme 1 Synthesis of selected Michael acceptors.
- Knoevenagel condens
- AM 114 (CAS 856849-35-9). R&D Systems.
- Catalytic Enantioselective Synthesis of 3-Piperidines from Arylboronic Acids and Pyridine. Organic Syntheses Procedure.
- Synthesis of Cinnamic Derivatives using Pyridine and Piperidine via Simple Knoevenagel Condensation Reaction. Chemistry Research Journal.
- Catalytic Enantioselective Synthesis of 3-Piperidines from Arylboronic Acids and Pyridine. Journal of the American Chemical Society.
- Use of Piperidine and Pyrrolidine in Knoevenagel Condens
- **AM-114** | CAS#856849-35-9 | Proteasome Inhibitor. MedKoo Biosciences.
- Knoevenagel Condensation Doebner Modific
- Discovery and Synthesis of Hydronaphthoquinones as Novel Proteasome Inhibitors. NIH.
- Design, synthesis and evaluation of diarylidenyl piperidone-ligated platinum (IV) complexes as chemoimmunotherapeutic agents. PubMed.
- Preparation of MIDA Anhydride and Reaction with Boronic Acids. Organic Syntheses.
- Synthesis of benzo- and naphthoquinonyl boronic acids: exploring the Diels-Alder reactivity. Royal Society of Chemistry.
- Synthesis of (5Z)-3-Allyl-5-[[5-(4-methoxyphenyl)thiophen-2-yl]methylidene}-2-sulfanylidene-1,3-thiazolidin-4-one in L-Proline-Based Deep Eutectic Solvent.

- Synthesis of (5Z)-3-Allyl-5-[[5-(4-methoxyphenyl)thiophen-2-yl]methylidene]-2-sulfanylidene-1,3-thiazolidin-4-one in L-Proline-Based Deep Eutectic Solvent. MDPI.
- Synthesis of (3,4-bis[[2-hydroxy-3-methoxy-5-(4-methylphenyl) azo]benzylidene]-amino}phenyl) phenyl methanone as a novel azo Schiff base.
- Synthesis of 4-selenylidene-4H,5H-chromeno[3,4-e][10][11]oxazin-5-one. ResearchGate.
- Processes for preparing 4-(phenoxy-5-methyl-pyrimidin-4-yloxy)piperidine-1-carboxylic acid derivatives and related compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Buy AM 114 | >98% [smolecule.com]
- 2. medkoo.com [medkoo.com]
- 3. jk-sci.com [jk-sci.com]
- 4. Knoevenagel condensation - Wikipedia [en.wikipedia.org]
- 5. chemrj.org [chemrj.org]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. orgsyn.org [orgsyn.org]
- 8. juniperpublishers.com [juniperpublishers.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. bocsci.com [bocsci.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Technical Support Center: Synthesis of AM-114]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10814492/docs#technical-support-center-synthesis-of-am-114>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)